

Safety precautions for working with pyrophoric Boron triiodide

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Compound of Interest

Compound Name: Boron triiodide

Cat. No.: B077602

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Boron Triiodide Safety: A Technical Support Center

This guide provides essential safety information, troubleshooting advice, and handling protocols for researchers, scientists, and drug development professionals working with **Boron triiodide** (BI_3). Given its highly reactive and hazardous nature, strict adherence to these safety precautions is critical.

Frequently Asked Questions (FAQs)

Q1: Is **Boron triiodide** pyrophoric?

While often handled with the same precautions as pyrophoric materials, **Boron triiodide** is not strictly pyrophoric, meaning it does not spontaneously ignite upon contact with air alone. However, it is extremely reactive to moisture. It reacts violently with water, including atmospheric humidity, to release toxic and corrosive hydrogen iodide gas, which can fume in the air.^{[1][2][3]} This high reactivity necessitates handling it under an inert atmosphere.

Q2: What are the primary hazards associated with **Boron triiodide**?

The main hazards are:

- Violent reaction with water: Contact with water produces toxic and corrosive hydrogen iodide fumes.^[1]

- Corrosivity: It causes severe burns to the skin, eyes, and respiratory tract.[4][5]
- Toxicity: It is toxic if inhaled or swallowed.[4]
- Reactivity: It can react exothermically with other substances like ammonia and certain organic compounds.[1]

Q3: What personal protective equipment (PPE) is mandatory when working with **Boron triiodide**?

A comprehensive PPE setup is required:

- Eye Protection: Chemical splash goggles and a face shield are essential.[4][6][7]
- Skin Protection: A flame-resistant lab coat, fully buttoned, along with appropriate protective gloves (e.g., nitrile gloves as a base layer with neoprene or other chemical-resistant gloves over them) are necessary to prevent skin exposure.[4][6][7]
- Respiratory Protection: Work must be conducted in a certified chemical fume hood.[4][8] For situations where exposure limits might be exceeded, a NIOSH/MSHA-approved respirator is required.[4]
- Clothing: Wear long pants and closed-toe shoes. Synthetic clothing should be avoided.[6][9]

Q4: How should **Boron triiodide** be stored?

Store **Boron triiodide** in a tightly sealed container in a cool, dry, well-ventilated area designated for corrosive materials.[4] It is crucial to store it under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with moisture.[4][8] Keep it away from heat, flames, and incompatible materials such as oxidizers and water sources.[6][8]

Troubleshooting Guide

Issue	Possible Cause	Solution
White fumes are observed emanating from the container or reaction vessel.	Exposure to atmospheric moisture.	Immediately ensure the inert atmosphere is intact. If working in a glovebox, check for leaks. If in a fume hood, ensure a positive flow of inert gas. Seal the container or vessel securely.
The material appears discolored or has turned into a dark red solid.	Decomposition due to exposure to air or light.	While Boron triiodide is a reddish solid, significant color change could indicate impurities. It is sensitive to light and moisture. ^[10] Ensure storage conditions are appropriate. If purity is critical, consider using a fresh, unopened container.
A sudden increase in temperature is noted during a reaction.	Exothermic reaction, possibly with residual moisture or an incompatible solvent.	Ensure all glassware is oven-dried and cooled under an inert atmosphere before use. ^{[6][7]} Use only anhydrous solvents. If an unexpected exotherm occurs, be prepared to implement cooling measures (e.g., ice bath) and ensure the fume hood sash is lowered.

Quantitative Data Summary

Property	Value	Source
CAS Number	13517-10-7	[11]
Molecular Formula	BI ₃	[11]
Molecular Weight	391.52 g/mol	[2]
Appearance	Colorless to reddish crystalline solid	[3]
Melting Point	~43-49.9 °C	[2] [12]
Boiling Point	210 °C	[2] [12]
Density	~3.35 g/cm ³	[2]
Water Solubility	Reacts violently	[1] [2]

Experimental Protocols

Protocol 1: Safe Handling and Transfer of Boron Triiodide

- Preparation:
 - Thoroughly read the Material Safety Data Sheet (MSDS) before starting.[\[9\]](#)
 - Ensure a certified chemical fume hood and a safety shower/eyewash station are accessible.[\[4\]](#)
 - Prepare and document a Standard Operating Procedure (SOP) for the specific experiment.[\[7\]](#)
 - Oven-dry all glassware and allow it to cool in a desiccator or under a stream of inert gas.[\[6\]](#)[\[7\]](#)
 - Set up all necessary equipment within the fume hood before introducing the **Boron triiodide**.

- Inform colleagues in the lab that you will be working with a highly reactive substance. It is recommended to work with a "buddy".^{[7][13]}
- Handling:
 - Don all required PPE (flame-resistant lab coat, chemical splash goggles, face shield, and double gloves).^{[6][13]}
 - The transfer of **Boron triiodide** from its storage container should be performed under an inert atmosphere, either in a glovebox or using Schlenk line techniques in a fume hood.^[8]
 - Use the smallest practical quantity of the reagent.^{[9][13]}
 - Never return any unused chemical to the original container.^[8]
- Waste Disposal:
 - All materials contaminated with **Boron triiodide** must be treated as hazardous waste.^[8]
 - Unused or excess reagent must be carefully quenched. This should be done by slowly adding it to a cooled, stirred, and appropriate neutralizing agent.
 - Empty containers must be triple-rinsed with an inert, dry solvent. The rinsate must also be collected and disposed of as hazardous waste.^[8]

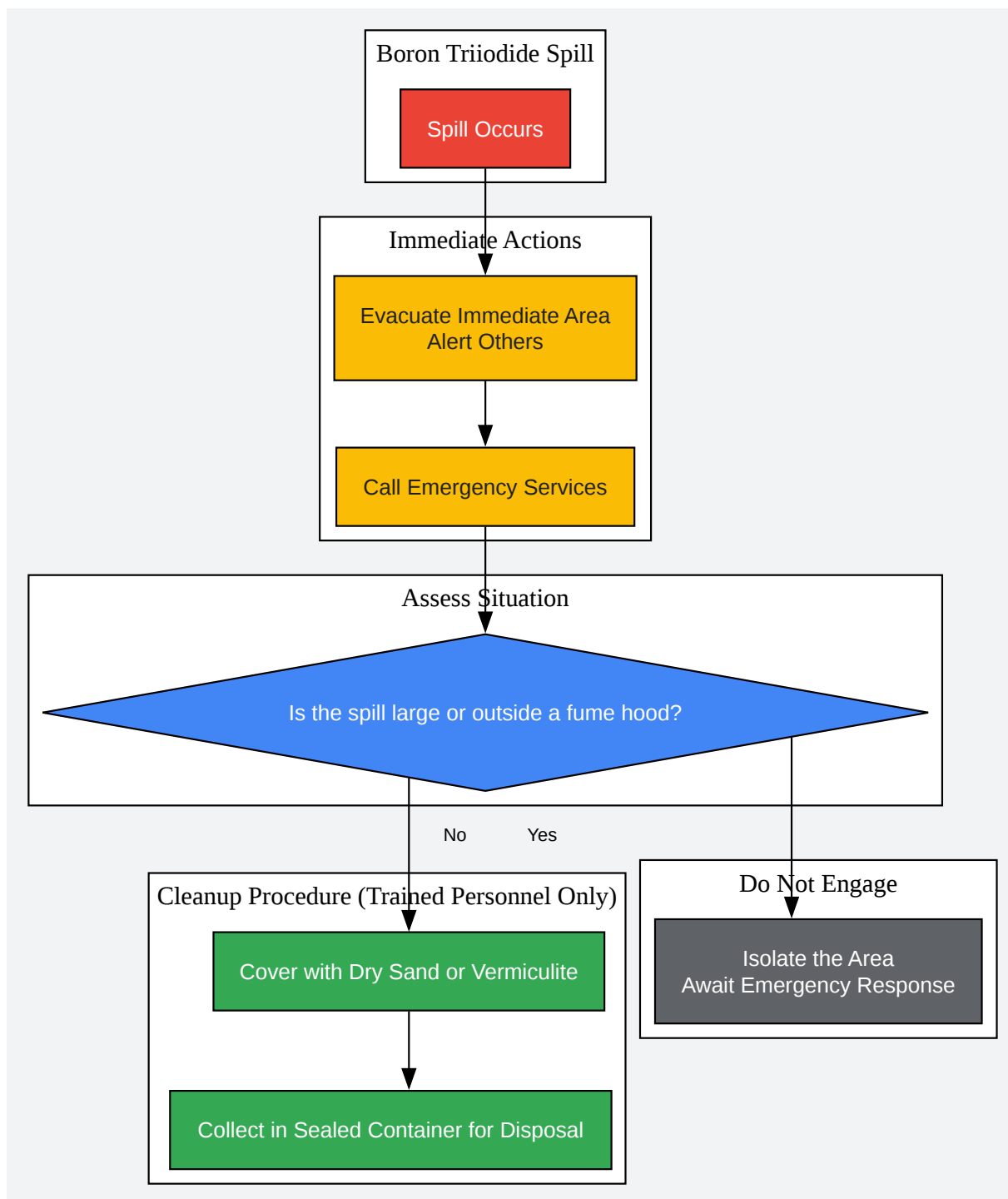
Protocol 2: Emergency Response for Spills and Exposures

- Personnel Exposure:
 - Skin: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.^[4]
 - Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.^[4]
 - Inhalation: Move the person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical

attention.^[4]

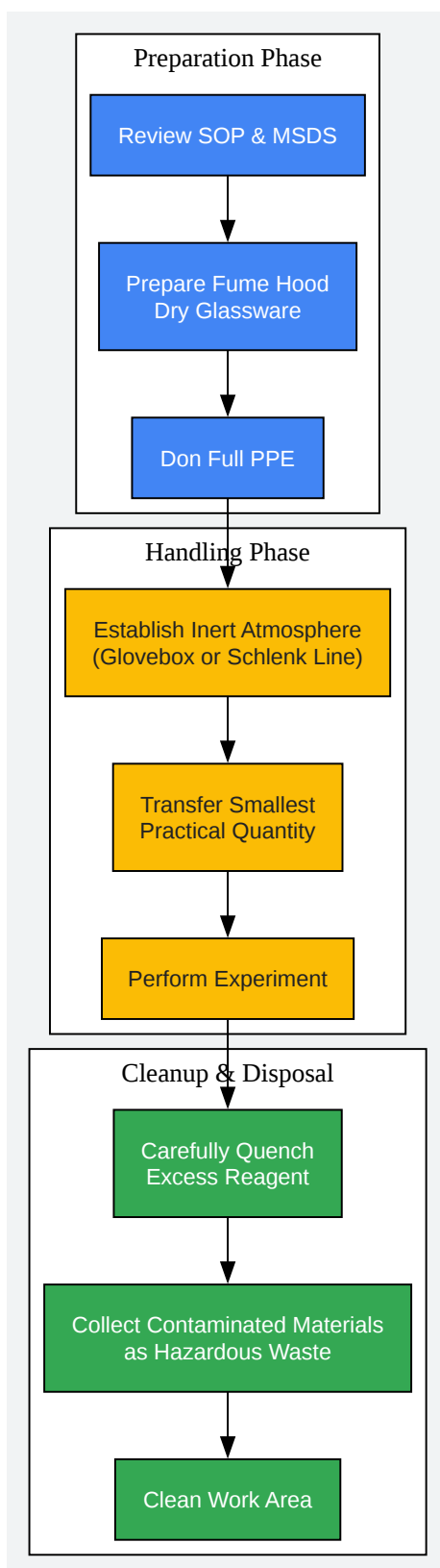
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.^[4]^[14]
- Small Spill (in a fume hood):
 - If a small amount of **Boron triiodide** is spilled within a fume hood, it can be covered with a dry, non-reactive absorbent material (such as dry sand or vermiculite).
 - The contained spill should then be carefully collected into a sealed container for hazardous waste disposal.
- Large Spill or Spill Outside a Fume Hood:
 - Evacuate the laboratory immediately and alert others.^[8]
 - Turn off all ignition sources.^[8]
 - Close the laboratory doors and call emergency services.
 - Do not attempt to clean up a large spill yourself.^[8]

Visual Workflow Guides



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Caption: Emergency Response Workflow for a **Boron Triiodide** Spill.



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Caption: Standard Handling Workflow for **Boron Triiodide** Experiments.

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